

Application Note: Strategic Synthesis of N-[(4-cyanophenyl)methyl]morpholine-4-carboxamide

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Compound of Interest

Compound Name:	N-[(4-cyanophenyl)methyl]morpholine-4-carboxamide
CAS No.:	720663-80-9
Cat. No.:	B2551933

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Abstract & Scope

This technical guide details the synthesis of **N-[(4-cyanophenyl)methyl]morpholine-4-carboxamide** (CAS: 720663-80-9), a functionalized urea derivative often utilized as a scaffold in kinase inhibitor discovery and medicinal chemistry libraries.

Unlike generic organic synthesis texts, this document focuses on process reliability and impurity control. We evaluate two distinct synthetic pathways:

- **Method A (The "Gold Standard"):** Direct coupling using Morpholine-4-carbonyl chloride. This method is preferred for scale-up due to its atom economy and simplified purification.
- **Method B (The "Green" Alternative):** One-pot coupling using 1,1'-Carbonyldiimidazole (CDI). This method avoids corrosive acid chlorides and is ideal for early-phase discovery where reagent availability is paramount.

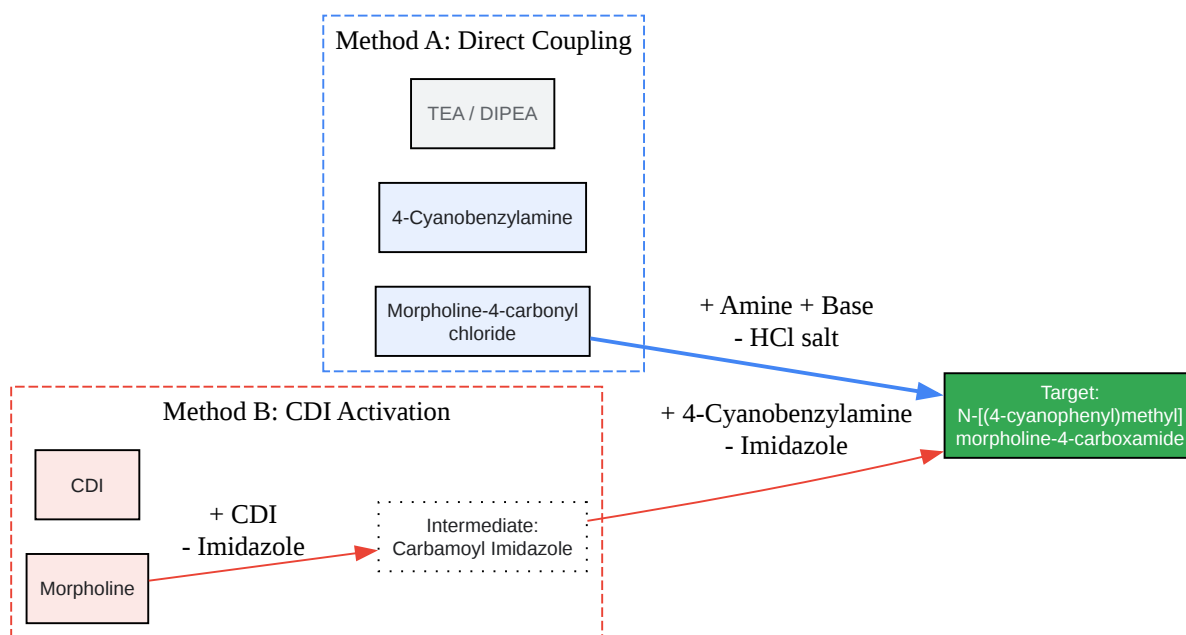
Retrosynthetic Analysis & Reagent Selection

The target molecule features a urea linkage connecting a morpholine ring and a 4-cyanobenzyl group. The choice of reagents dictates the impurity profile and workup strategy.

Reagent Comparison Table

Parameter	Method A: Carbamoyl Chloride	Method B: CDI Activation
Key Reagent	Morpholine-4-carbonyl chloride (CAS 15159-40-7)	1,1'-Carbonyldiimidazole (CDI) (CAS 530-62-1)
Co-Reagent	4-Cyanobenzylamine	Morpholine & 4-Cyanobenzylamine
Byproducts	HCl (scavenged as amine salt)	Imidazole, CO ₂
Moisture Sensitivity	High (Hydrolysis releases HCl)	Moderate (Hydrolysis releases CO ₂)
Purification	Acid/Base Extraction (High Efficiency)	Aqueous wash (Imidazole removal)
Recommendation	Primary Choice (Scale >1g)	Secondary Choice (Library Synthesis)

Reaction Logic Diagram



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Figure 1: Strategic disconnection showing the convergent nature of Method A versus the linear activation of Method B.

Detailed Protocols

Method A: Carbamoyl Chloride Coupling (Recommended)

Rationale: This route utilizes the pre-formed electrophile morpholine-4-carbonyl chloride. This eliminates the risk of symmetric urea formation (a common issue in CDI or phosgene routes) and allows for a stoichiometric reaction that drives to completion.

Reagents Required:

- Substrate: 4-Cyanobenzylamine (1.0 equiv)

- Reagent: Morpholine-4-carbonyl chloride (1.1 equiv)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Protocol:

- Setup: Flame-dry a 2-neck round bottom flask and purge with Nitrogen (). Add a magnetic stir bar.
- Solubilization: Dissolve 4-Cyanobenzylamine (10 mmol, 1.32 g) in anhydrous DCM (30 mL).
- Base Addition: Add TEA (15 mmol, 2.1 mL) via syringe. Cool the mixture to 0°C using an ice bath.
 - Expert Note: The base is critical to neutralize the HCl generated. Without it, the amine starting material will protonate and become non-nucleophilic, stalling the reaction at 50% conversion.
- Electrophile Addition: Dropwise add Morpholine-4-carbonyl chloride (11 mmol, 1.64 g) diluted in DCM (5 mL) over 10 minutes.
 - Observation: White precipitate (TEA·HCl salts) will form almost immediately.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3-4 hours.
 - Validation: Monitor by TLC (EtOAc/Hexane 1:1). The benzylamine spot (low R_f , UV active) should disappear.
- Workup (The "Self-Validating" Step):
 - Dilute with DCM (50 mL).
 - Wash 1: 1N HCl (30 mL). Purpose: Removes unreacted 4-cyanobenzylamine and excess TEA.

- Wash 2: Saturated

(30 mL). Purpose: Neutralizes trace acid and removes any hydrolyzed morpholine-carboxylic acid.
- Wash 3: Brine (30 mL).
- Isolation: Dry organic layer over

, filter, and concentrate in vacuo.
- Purification: If necessary, recrystallize from EtOAc/Hexane.

Method B: CDI-Mediated Coupling (Alternative)

Rationale: Useful when the carbamoyl chloride is unavailable. This "one-pot" method generates the reactive species in situ.

Reagents Required:

- Amine 1: Morpholine (1.0 equiv)[\[1\]](#)[\[2\]](#)
- Activator: 1,1'-Carbonyldiimidazole (CDI) (1.1 equiv)
- Amine 2: 4-Cyanobenzylamine (1.0 equiv)
- Solvent: THF or DCM (Strictly Anhydrous)

Step-by-Step Protocol:

- Activation: Dissolve CDI (11 mmol, 1.78 g) in anhydrous THF (20 mL) under

.
- First Addition: Cool to 0°C. Add Morpholine (10 mmol, 0.87 mL) dropwise. Stir at RT for 1 hour.
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This forms the N-morpholinecarbonylimidazole intermediate.
 - Critical Control: Do NOT add the benzylamine yet. Adding both amines simultaneously will result in a statistical mixture of symmetric and asymmetric ureas.

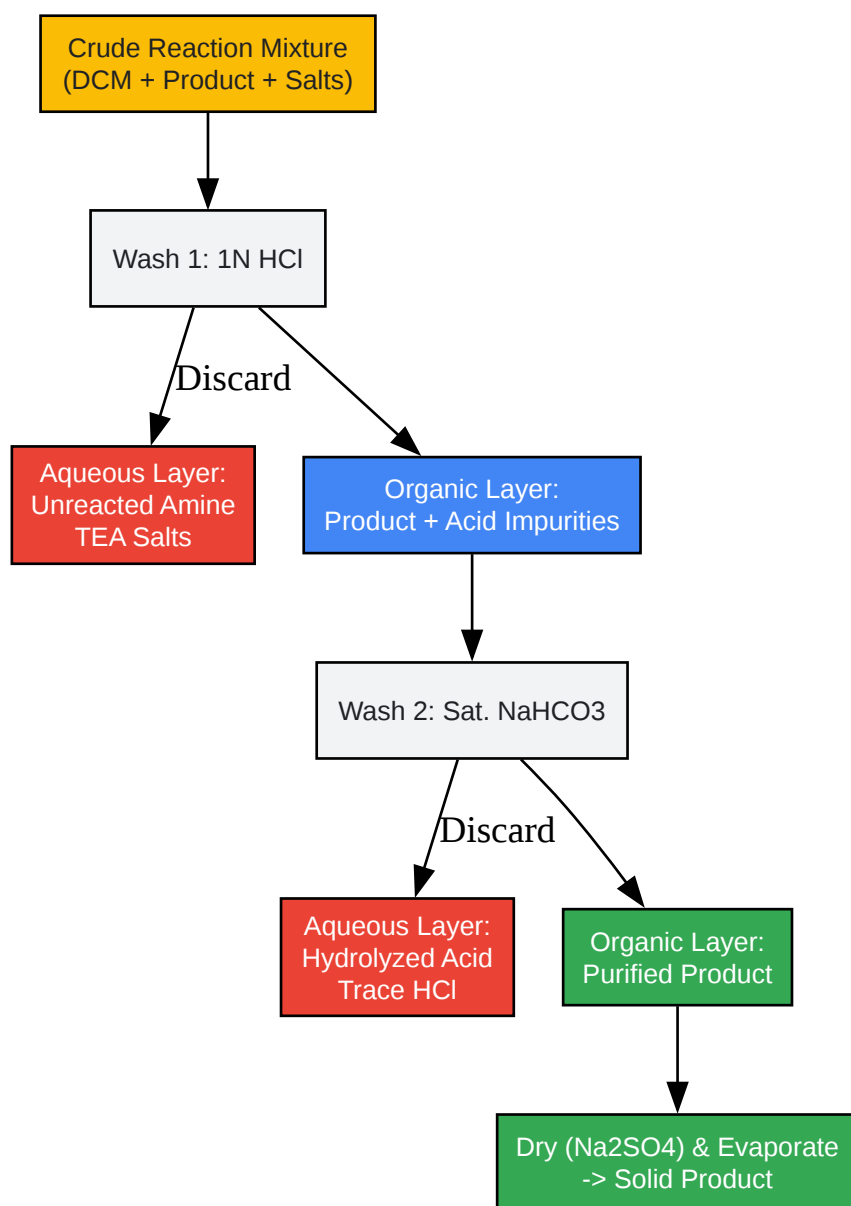
- Second Addition: Add 4-Cyanobenzylamine (10 mmol, 1.32 g) to the reaction mixture.
- Coupling: Heat to 60°C (reflux) for 4-6 hours.
 - Note: The imidazole leaving group is less reactive than a chloride; heat is often required to drive the displacement by the second amine.
- Workup:
 - Concentrate THF. Redissolve residue in EtOAc.
 - Wash with water (3x) to remove the water-soluble imidazole byproduct.
 - Dry and concentrate.[\[2\]](#)

Analytical Validation & Specifications

Upon isolation, the compound must be characterized to ensure structural integrity.

Test	Expected Result	Interpretation
Appearance	White to Off-white solid	Colored impurities suggest oxidation of the amine.
LC-MS (ESI+)	[M+H] ⁺ = 246.13	Consistent with Formula (MW 245.28).
¹ H NMR (DMSO-d ₆)	7.7 (d, 2H), 7.4 (d, 2H)	Aromatic protons of the 4-cyanophenyl group.
¹ H NMR (DMSO-d ₆)	4.3 (d, 2H)	Benzylic doublet (couples with NH).
¹ H NMR (DMSO-d ₆)	3.5 (m, 4H), 3.3 (m, 4H)	Morpholine ring protons.
IR Spectroscopy	~2220 (CN stretch)	Confirms nitrile group integrity.
IR Spectroscopy	~1640 (C=O urea)	Confirms urea formation.

Workup & Purification Flowchart



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Figure 2: Purification logic for Method A, demonstrating the removal of specific impurities via pH-controlled extraction.

References

- PubChem.**N-[(4-cyanophenyl)methyl]morpholine-4-carboxamide** (CID 2815672).[7]
National Library of Medicine. [[Link](#)]

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